

Safety and handling of 1-Bromo-4-(tert-butoxy)benzene

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Compound of Interest

Compound Name: **1-Bromo-4-(tert-butoxy)benzene**

Cat. No.: **B1272080**

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An In-Depth Technical Guide to the Safe Handling and Application of **1-Bromo-4-(tert-butoxy)benzene**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safe handling, storage, and disposal of **1-Bromo-4-(tert-butoxy)benzene**, CAS No. 60876-70-2. As an essential reagent in organic synthesis, particularly in the development of novel pharmaceutical compounds, a thorough understanding of its properties and associated hazards is paramount for ensuring laboratory safety and experimental integrity. This document synthesizes critical safety data with practical, field-proven insights to empower researchers in its responsible application.

Compound Profile and Physicochemical Properties

1-Bromo-4-(tert-butoxy)benzene is a halogenated aromatic ether. Its molecular structure, featuring a bulky tert-butoxy group and a bromine atom on a benzene ring, dictates its reactivity and physical characteristics. This unique substitution pattern makes it a valuable intermediate in cross-coupling reactions and other synthetic transformations. A summary of its key physicochemical properties is presented below.

Property	Value	Source(s)
Chemical Formula	<chem>C10H13BrO</chem>	PubChem[1]
Molecular Weight	229.11 g/mol	PubChem[1]
Appearance	White to pale yellow crystalline powder or low melting solid	Thermo Fisher Scientific[2]
CAS Number	60876-70-2	PubChem[1]
Melting Point	32-37 °C	Thermo Fisher Scientific[2]
Solubility	Insoluble in water.	Thermo Fisher Scientific[3]

The low melting point of this compound means it may be encountered as either a solid or liquid depending on the ambient temperature of the laboratory. This is a critical consideration for handling, as the potential for vapor inhalation or skin contact may vary.

Hazard Identification and GHS Classification

1-Bromo-4-(tert-butoxy)benzene is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a clear framework for understanding its potential risks.

Hazard Class	GHS Category	Hazard Statement	Signal Word	Pictogram
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	Warning	Irritant
Serious Eye Damage/Eye Irritation	Category 2 / 2A	H319: Causes serious eye irritation	Warning	Irritant
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	Warning	Irritant
Hazardous to the Aquatic Environment (Long-Term)	Category 2	H411: Toxic to aquatic life with long lasting effects	Warning	Environmental Hazard

Source: Apollo Scientific[4], PubChem[1]

The primary hazards associated with this compound are its irritant properties to the skin, eyes, and respiratory system.[4][5] Additionally, its classification as an environmental hazard necessitates stringent controls on its release into the environment.[4]

Exposure Controls and Personal Protective Equipment (PPE)

A multi-layered approach to exposure control is essential, beginning with engineering controls and supplemented by appropriate personal protective equipment. The causality behind these recommendations is to create a primary barrier against exposure, with PPE serving as the crucial last line of defense.

Engineering Controls

- Chemical Fume Hood: All handling of **1-Bromo-4-(tert-butoxy)benzene**, including weighing, transferring, and use in reactions, must be conducted within a certified chemical fume hood. [6][7] This is the most critical engineering control to prevent the inhalation of vapors or aerosols, directly addressing the H335 hazard (May cause respiratory irritation).
- Ventilation: Ensure the laboratory has adequate general ventilation to supplement the localized extraction of the fume hood.[8][9]

Personal Protective Equipment (PPE)

The selection of PPE is not merely a checklist but a risk-mitigation strategy. Each component is chosen to protect against specific, identified hazards.

- Eye and Face Protection: Chemical safety goggles are mandatory.[6][10] If there is a significant risk of splashing, a face shield should be worn in addition to goggles. This directly mitigates the H319 hazard (Causes serious eye irritation).
- Skin Protection:
 - Gloves: Chemical-resistant gloves are required.[6][7] Given the nature of the compound, nitrile or neoprene gloves are generally suitable. Always inspect gloves for tears or punctures before use and practice proper glove removal technique to avoid skin contamination.
 - Lab Coat: A flame-resistant lab coat should be worn and kept fully fastened to protect against accidental skin contact.[7]
- Respiratory Protection: Under normal handling conditions within a fume hood, respiratory protection is not typically required. However, in the event of a large spill or a failure of engineering controls, a respirator with an appropriate organic vapor cartridge may be necessary.

The following diagram illustrates the logical flow for establishing a safe working environment:

Caption: Workflow for establishing and maintaining a safe handling environment.

Safe Handling and Storage Protocols

Adherence to standardized protocols is fundamental to laboratory safety. These steps are designed to be a self-validating system, where each action reinforces the overall safety posture.

Handling Protocol

- Preparation: Before handling, ensure all necessary engineering controls are active and all required PPE is correctly worn.[6][9]
- Transfer: When transferring the compound, do so carefully to avoid generating dust or splashes. Use appropriate tools such as spatulas for solids or pipettes for molten material.
- Heating: If the compound needs to be melted or heated, do so in a controlled manner using a heating mantle or a sand/water bath. Avoid open flames.
- Incompatible Materials: Keep the compound away from strong oxidizing agents, strong acids, and strong bases.[5] Contact with these can lead to vigorous reactions.
- Hygiene: Do not eat, drink, or smoke in the laboratory.[11] Wash hands thoroughly after handling the compound, even if gloves were worn.[5][6]

Storage Protocol

- Container: Store in a tightly closed, properly labeled container.[8][11] The label should clearly state the full chemical name and associated hazards.
- Location: The storage area should be cool, dry, and well-ventilated.[8][9] Store locked up to restrict access to authorized personnel only.[4][8]
- Segregation: Store away from incompatible materials, particularly strong oxidizing agents.[5]

Emergency Procedures: First Aid and Spill Response

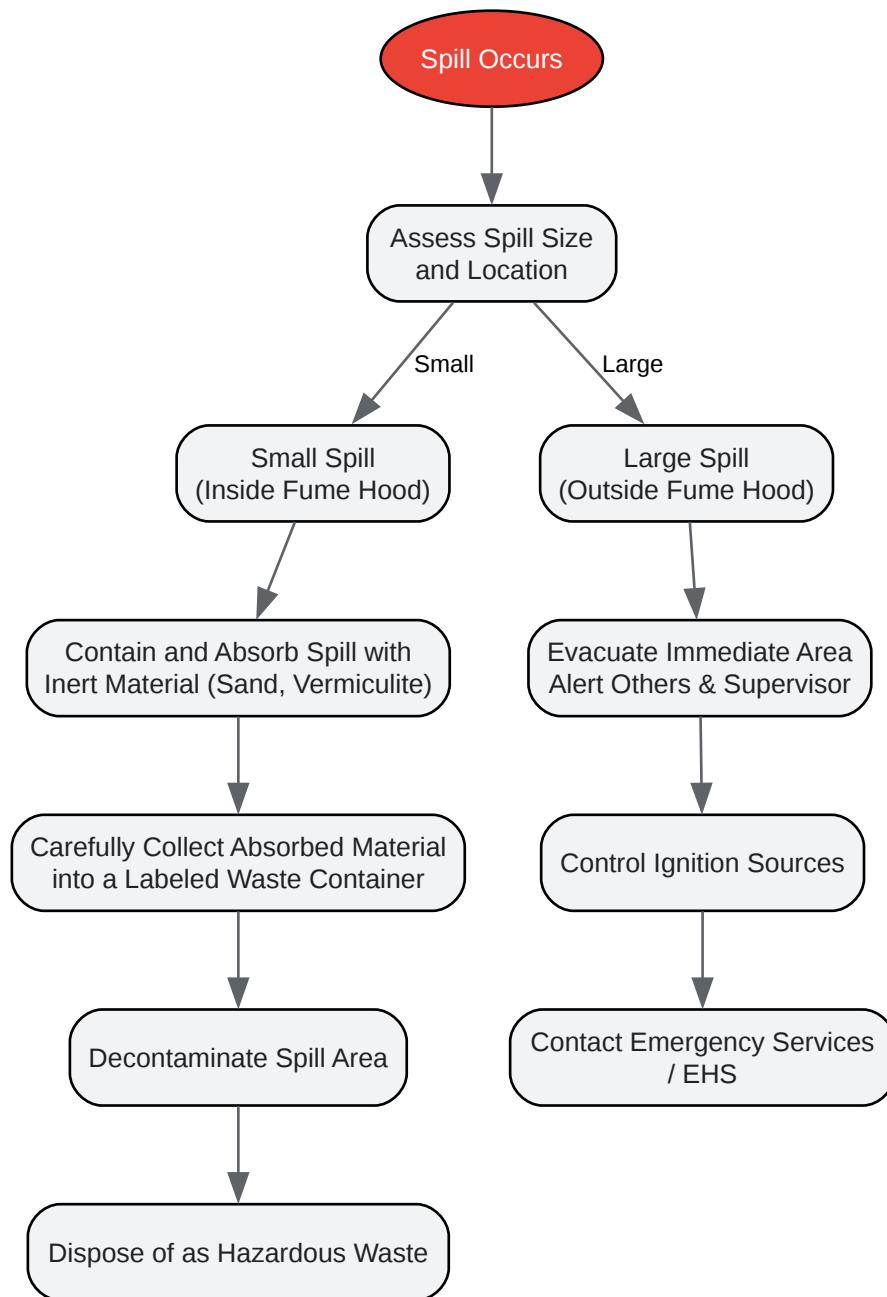
Rapid and correct response to an emergency can significantly mitigate harm. All laboratory personnel should be familiar with these procedures.

First Aid Measures

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[4][10] Seek immediate medical attention.[4][8]
- Skin Contact: Remove all contaminated clothing. Immediately wash the affected skin area with plenty of soap and water.[4][6] Seek medical attention if irritation develops or persists.[4]
- Inhalation: Move the affected person to fresh air.[6][12] If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek medical attention.[5]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person.[10] Seek immediate medical attention.

Spill Response Protocol

The response to a spill should be dictated by its size and location. The following decision tree outlines the appropriate actions.



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Caption: Decision tree for responding to a chemical spill.

Detailed Spill Cleanup Steps:

- Evacuate and Alert: For large spills, clear the area of all personnel and alert the laboratory supervisor.[\[4\]](#)

- Ventilate: Ensure the area is well-ventilated, but avoid actions that could cause vapors to spread.
- Contain: For liquid spills, contain the spill using an inert absorbent material such as sand, vermiculite, or a commercial sorbent.[4][11]
- Collect: Carefully sweep or scoop up the absorbed material and place it into a designated, clearly labeled container for hazardous waste.[4][8]
- Decontaminate: Clean the spill area with an appropriate solvent, followed by soap and water. All cleaning materials should also be disposed of as hazardous waste.
- PPE: Ensure appropriate PPE, including respiratory protection if necessary, is worn throughout the cleanup process.[4]

Reactivity and Disposal Considerations

Chemical Stability and Reactivity

- Stability: The product is considered stable under normal conditions.[4]
- Incompatibilities: Avoid contact with strong oxidizing agents.[6]
- Hazardous Decomposition Products: Upon combustion, it may emit corrosive and toxic fumes, including carbon monoxide, carbon dioxide, and hydrogen bromide.[6][9]

Waste Disposal

Proper disposal is a legal and ethical requirement to protect the environment.

- Waste Segregation: Collect all waste containing **1-Bromo-4-(tert-butoxy)benzene**, including contaminated materials like gloves and absorbent pads, in a designated hazardous waste container.[7] This is a halogenated waste stream and must be kept separate from non-halogenated waste.[7]
- Labeling: The waste container must be clearly labeled with "Hazardous Waste" and the full chemical name.[7] Do not use abbreviations.

- Storage of Waste: Store the sealed waste container in a designated satellite accumulation area within the laboratory until it is collected by trained environmental health and safety (EHS) personnel.[7]
- Regulatory Compliance: All disposal must be carried out in accordance with local, state, and federal regulations.[4][8] Consult your institution's EHS office for specific procedures.

Conclusion

1-Bromo-4-(tert-butoxy)benzene is a valuable chemical intermediate whose safe use is contingent upon a comprehensive understanding of its hazards and the implementation of robust safety protocols. By integrating the principles of engineering controls, appropriate PPE, and standardized procedures for handling, storage, and disposal, researchers can confidently and safely utilize this compound in their work. This guide serves as a foundational resource, and it is incumbent upon every user to supplement this information with institution-specific training and a continuous commitment to a culture of safety.

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